

# Technical Guide: 1-(3-Fluoropyridin-2-yl)ethanol

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## Compound of Interest

Compound Name: 1-(3-Fluoropyridin-2-yl)ethanol

Cat. No.: B1338792

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## Introduction

**1-(3-Fluoropyridin-2-yl)ethanol** is a fluorinated pyridine derivative of significant interest in medicinal chemistry and drug discovery. The incorporation of a fluorine atom into the pyridine ring can modulate the physicochemical properties of the molecule, such as its lipophilicity, metabolic stability, and binding affinity to biological targets.<sup>[1][2][3][4]</sup> The ethanol substituent provides a handle for further chemical modifications, making it a valuable building block for the synthesis of more complex molecules. This technical guide provides an in-depth overview of its synthesis, characterization, and potential biological significance. While a specific CAS number for the racemic **1-(3-Fluoropyridin-2-yl)ethanol** is not readily available in public databases, its existence is inferred from the availability of its synthetic precursors and analogous compounds.

## Physicochemical Properties

Quantitative data for **1-(3-Fluoropyridin-2-yl)ethanol** is not extensively reported. The following table includes predicted properties and experimental data for analogous compounds to provide an estimation.

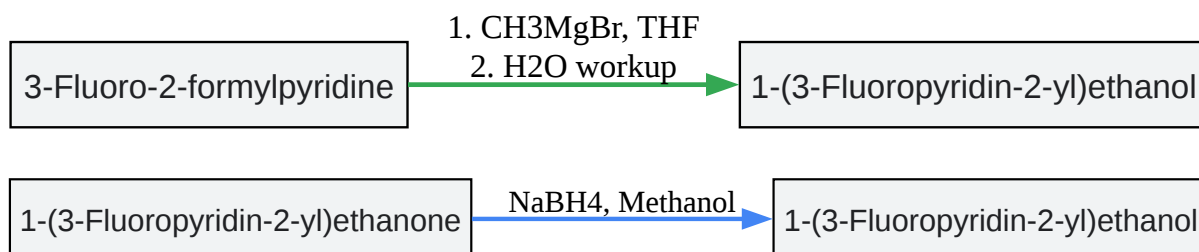
Property	Value (Predicted/Analogous Data)	Reference/Notes
Molecular Formula	C <sub>7</sub> H <sub>8</sub> FNO	-
Molecular Weight	141.15 g/mol	-
Boiling Point	Not available	-
Melting Point	Not available	-
Density	Not available	-
LogP	2.33740 (for 1-Phenyl-1-(pyridin-2-yl)ethanol)	[5]
Solubility	Slightly soluble in Chloroform and Methanol (for 1-Phenyl-1-(pyridin-2-yl)ethanol)	[5]

## Synthesis

Two primary synthetic routes are proposed for the preparation of **1-(3-Fluoropyridin-2-yl)ethanol**.

Method 1: Grignard Reaction with 3-Fluoro-2-formylpyridine

This method involves the nucleophilic addition of a methyl group to the aldehyde functionality of 3-fluoro-2-formylpyridine using a Grignard reagent.



Dissolve 3-fluoro-2-formylpyridine in anhydrous THF

Cool to 0°C

Add Methylmagnesium Bromide dropwise

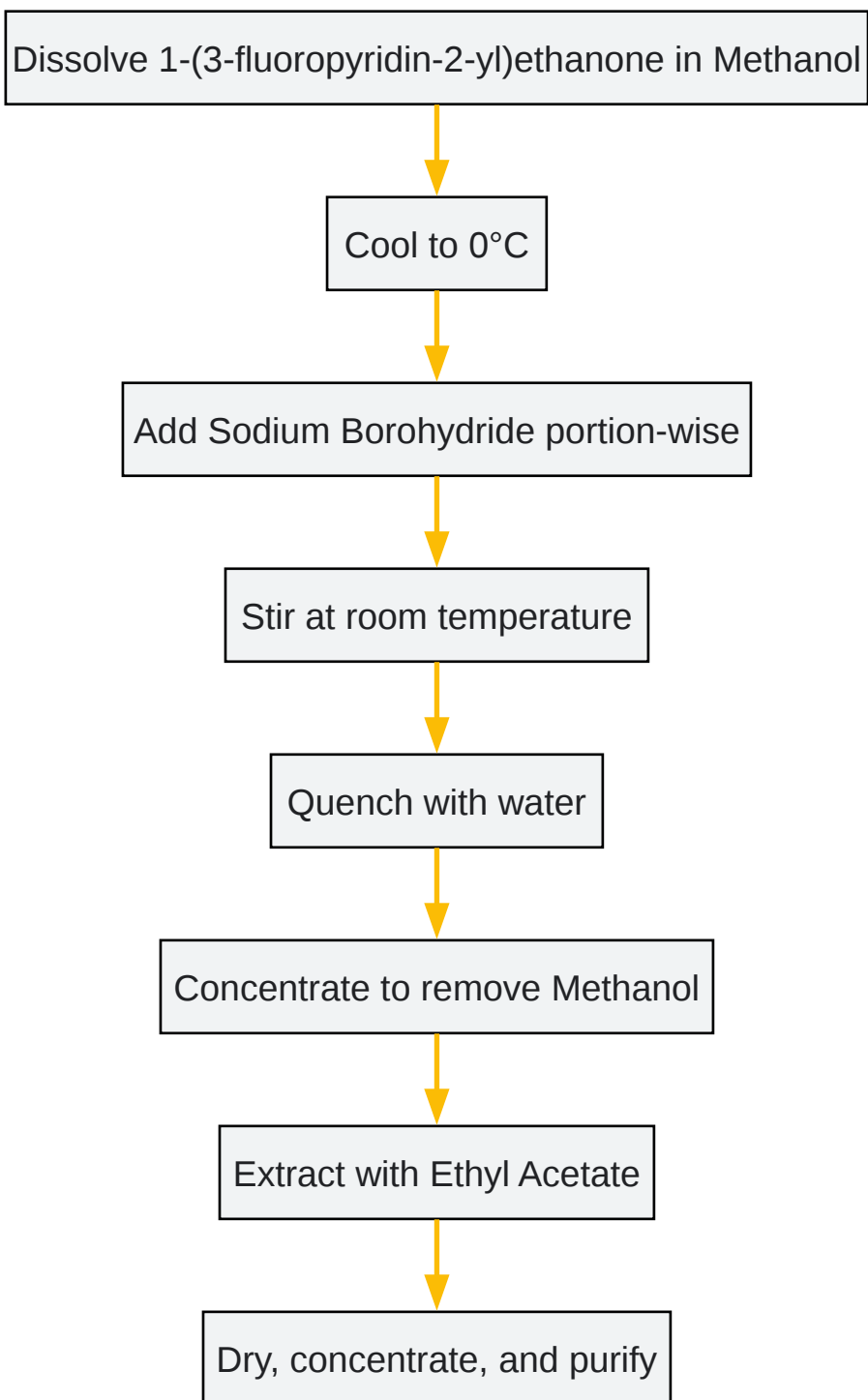
Stir at room temperature

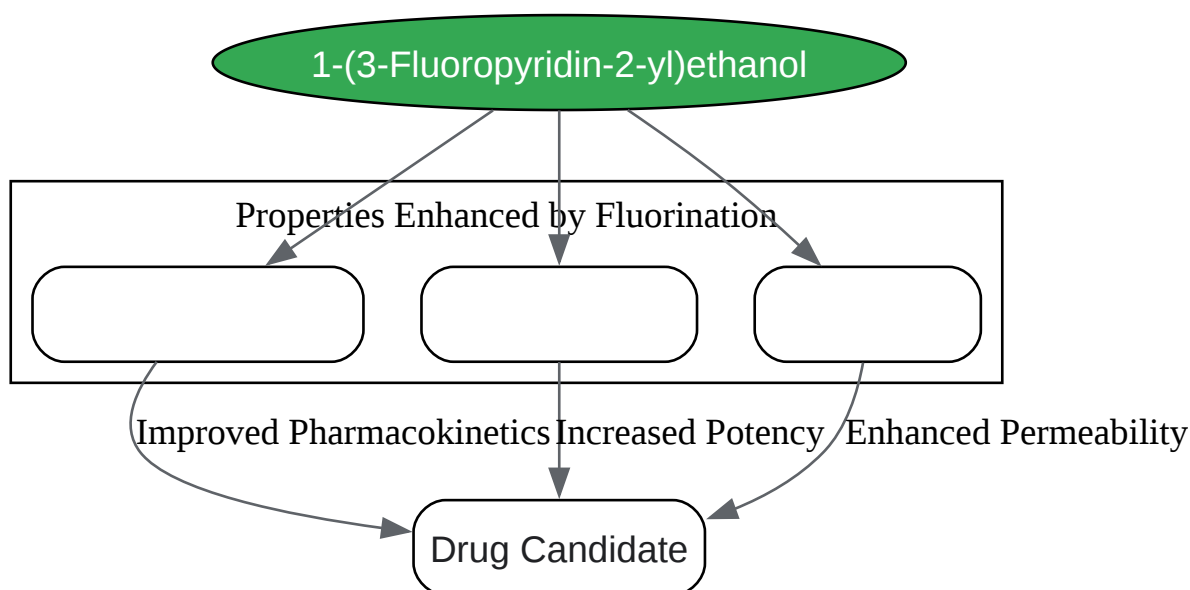
Quench with saturated NH<sub>4</sub>Cl solution

Extract with Ethyl Acetate

Dry and concentrate organic phase

Purify by column chromatography





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